

Technical Support Center: Purification of 6-(2-Fluorophenyl)pyridazin-3-amine

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Compound of Interest

Compound Name: 6-(2-Fluorophenyl)pyridazin-3-amine

Cat. No.: B1520221

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the successful purification of **6-(2-Fluorophenyl)pyridazin-3-amine**.

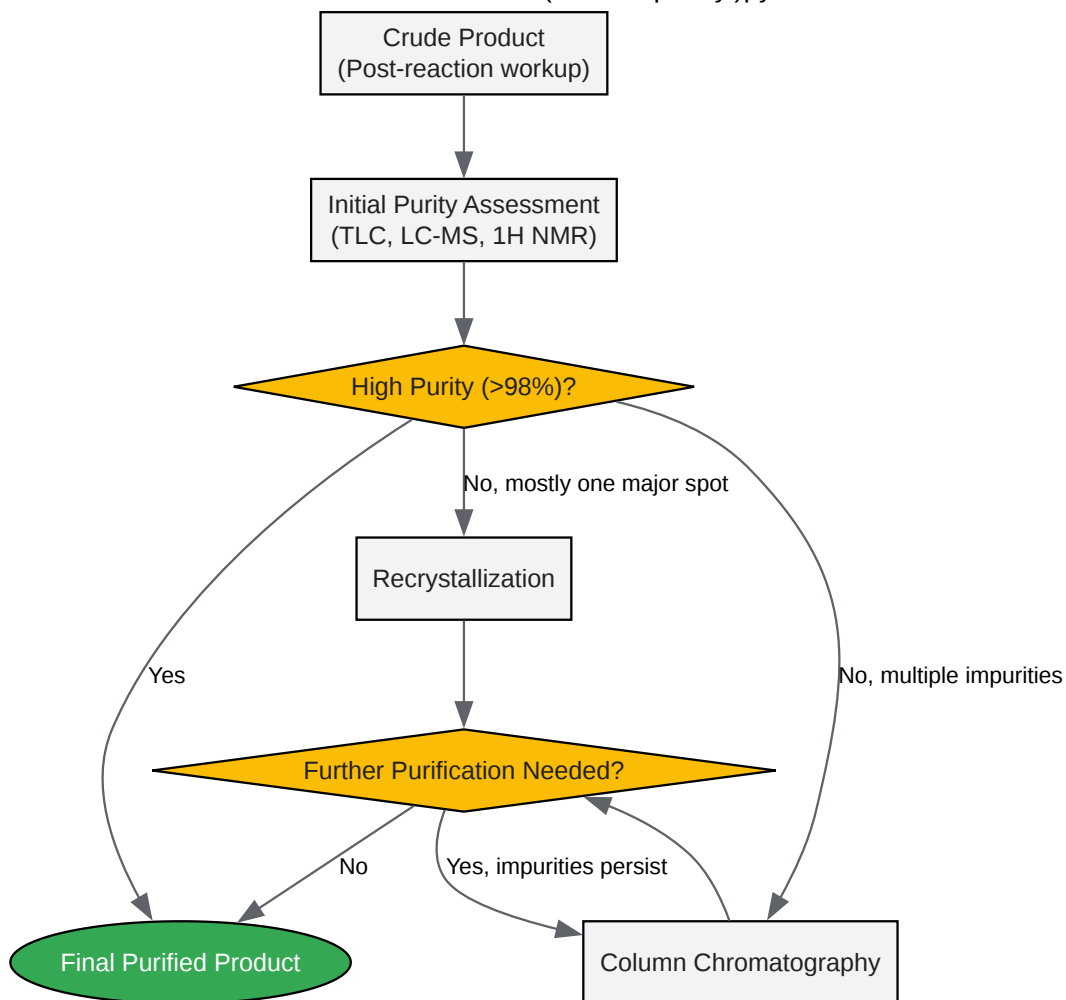
Troubleshooting Common Purification Issues

Purification of **6-(2-Fluorophenyl)pyridazin-3-amine**, often synthesized via a Suzuki-Miyaura cross-coupling reaction, can present challenges. This guide addresses common issues and provides systematic solutions.

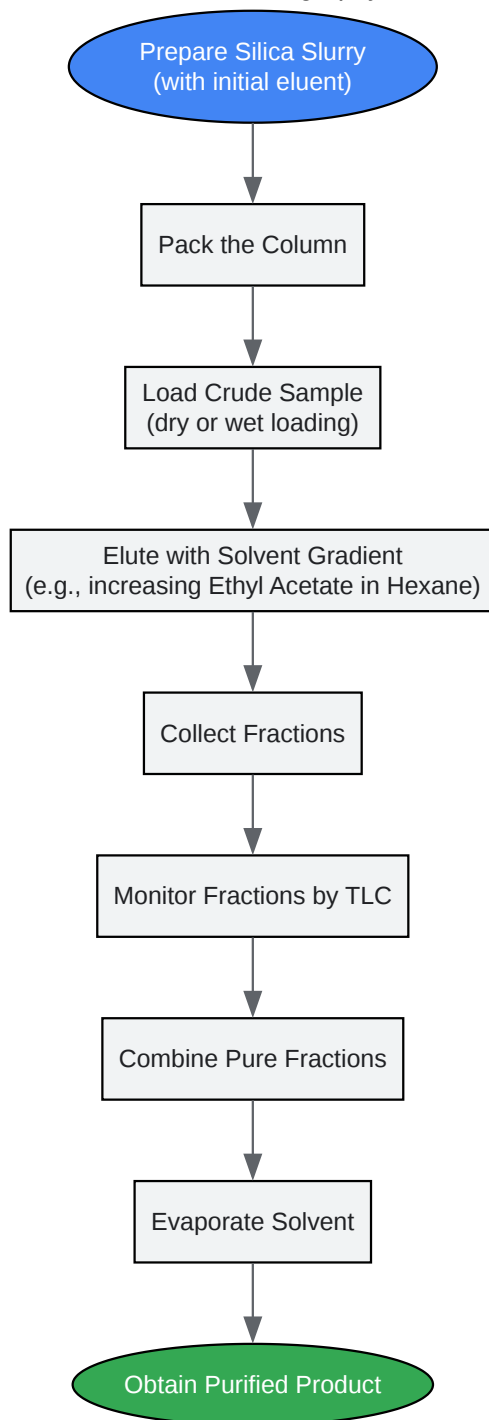
A typical synthetic route involves the coupling of 3-amino-6-chloropyridazine with 2-fluorophenylboronic acid. The primary impurities stem from starting materials, reagents, and reaction byproducts.

Diagram of a general purification workflow:

General Purification Workflow for 6-(2-Fluorophenyl)pyridazin-3-amine



Flash Column Chromatography Workflow

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com